

# Personal protective equipment for handling DL-Tyrosine-13C9,15N

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## Compound of Interest

Compound Name: **DL-Tyrosine-13C9,15N**

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## Essential Safety and Handling Guide for DL-Tyrosine-13C9,15N

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **DL-Tyrosine-13C9,15N**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and build confidence in chemical handling.

## Hazard Assessment and Personal Protective Equipment

**DL-Tyrosine-13C9,15N** is classified as a substance that can cause skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)[\[2\]](#) Adherence to the following personal protective equipment (PPE) guidelines is mandatory to mitigate exposure risks.

Table 1: GHS Hazard Classification for **DL-Tyrosine-13C9,15N**

Hazard Class	Hazard Code	Hazard Statement
Skin Irritation	H315	Causes skin irritation
Serious Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity	H335	May cause respiratory irritation

Source: Cayman Chemical Safety Data Sheet[1], Guidechem[2]

A tiered approach to PPE is recommended based on the specific handling procedure. The following table outlines the minimum required PPE for various laboratory operations involving **DL-Tyrosine-13C9,15N**.

Table 2: Recommended Personal Protective Equipment (PPE)

Operation	Eye and Face Protection	Hand Protection	Respiratory Protection	Protective Clothing
General Handling and Storage	Safety glasses with side shields	Nitrile gloves	Not generally required	Laboratory coat
Weighing and Aliquoting (powder form)	Chemical splash goggles	Nitrile gloves	N95 respirator mask	Laboratory coat
Solution Preparation and Use	Chemical splash goggles	Nitrile gloves	Not required if handled in a fume hood	Laboratory coat
Spill Cleanup	Chemical splash goggles and face shield	Heavy-duty nitrile or butyl rubber gloves	N95 respirator mask	Chemical-resistant apron or coveralls

Source: Sigma-Aldrich, General Laboratory Safety Guidelines[3][4][5][6][7]

## Operational Protocols: From Receipt to Experimentation

A systematic workflow ensures both safety and experimental integrity. The following protocols provide step-by-step guidance for the handling of **DL-Tyrosine-13C9,15N**.

### Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.

- Verification: Confirm that the product name and CAS number (202407-26-9) on the label match the order specifications.
- Storage: Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials. The container should be tightly sealed.

## Weighing and Solution Preparation

This procedure should be performed in a designated area, preferably within a chemical fume hood or a ventilated balance enclosure, to minimize inhalation of the powder.

- Don PPE: Before handling the compound, put on the appropriate PPE as specified in Table 2 for "Weighing and Aliquoting."
- Prepare Workspace: Clean the weighing area and the spatula with an appropriate solvent (e.g., 70% ethanol) and allow it to dry completely.
- Tare Balance: Place a clean, dry weighing vessel on the analytical balance and tare it.
- Dispense Compound: Carefully dispense the desired amount of **DL-Tyrosine-13C9,15N** into the weighing vessel. Avoid creating dust.
- Record Weight: Accurately record the weight of the compound.
- Prepare Solution: In a chemical fume hood, add the desired solvent to the vessel containing the weighed compound. Gently swirl or vortex to dissolve.
- Clean Up: After use, clean the spatula and the weighing area thoroughly. Dispose of any contaminated wipes as outlined in the disposal plan.

## Disposal Plan

As a stable isotope-labeled amino acid, **DL-Tyrosine-13C9,15N** is not considered radioactive and does not typically require specialized disposal procedures beyond those for standard non-hazardous chemical waste.<sup>[8]</sup> However, it is imperative to adhere to local and institutional regulations.

## Chemical Waste

- Aqueous Solutions: Non-hazardous, water-soluble solutions of **DL-Tyrosine-13C9,15N** can generally be disposed of down the sanitary sewer with copious amounts of water.[\[9\]](#)[\[10\]](#) Always check with your institution's Environmental Health and Safety (EHS) department for specific guidelines.
- Solid Waste: Unused or expired solid **DL-Tyrosine-13C9,15N** should be collected in a designated, labeled waste container for non-hazardous chemical waste.
- Contaminated Materials: Items such as gloves, weigh boats, and pipette tips that are contaminated with **DL-Tyrosine-13C9,15N** can typically be disposed of in the regular laboratory trash, provided they are not contaminated with any other hazardous materials.[\[11\]](#)

## Spill Cleanup

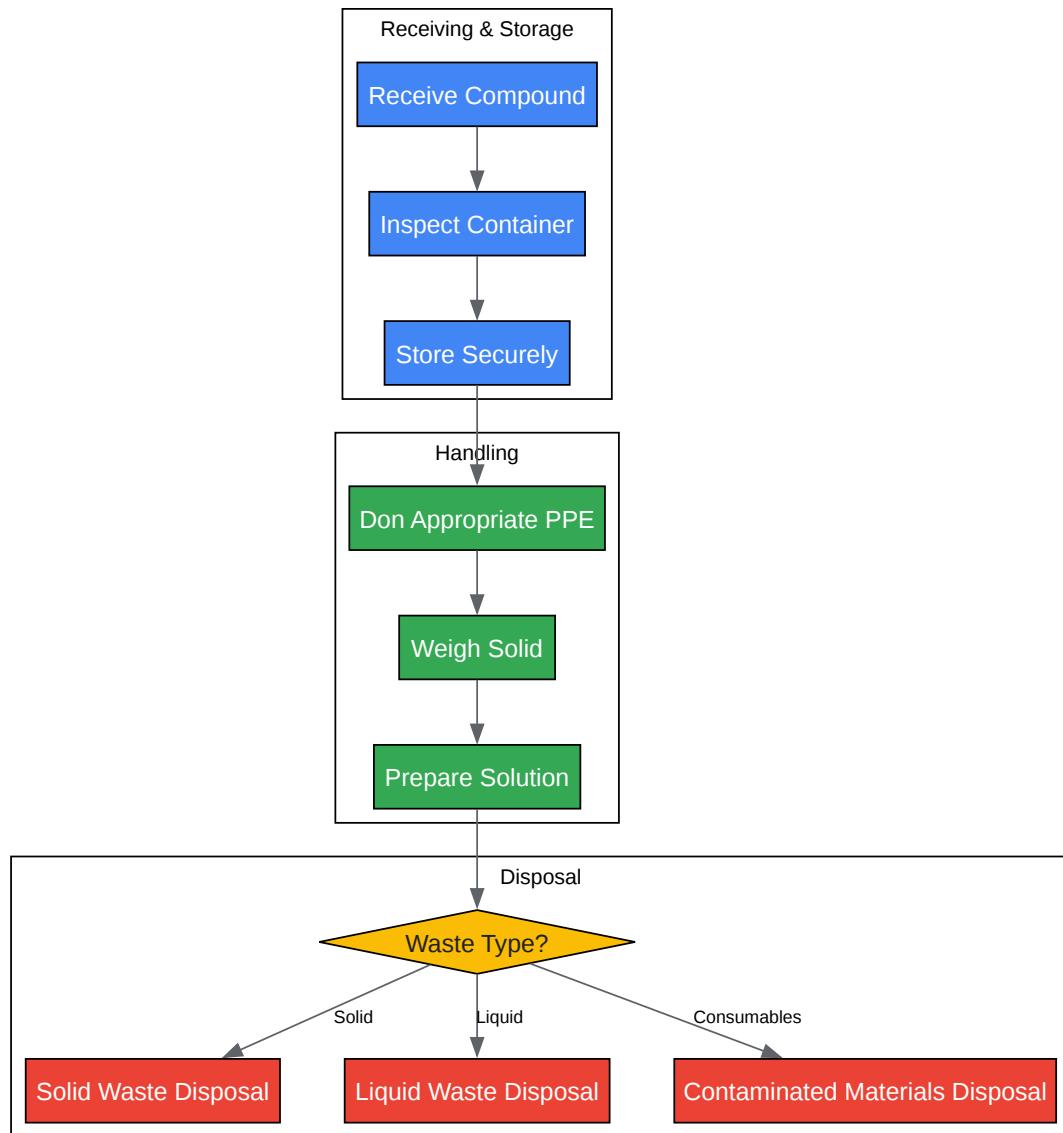
In the event of a spill, follow these steps:

- Evacuate and Secure: Alert others in the vicinity and restrict access to the spill area.
- Don PPE: Wear the appropriate PPE for spill cleanup as detailed in Table 2.
- Contain Spill: For solid spills, gently cover the powder with a damp paper towel to avoid generating dust. For liquid spills, use an appropriate absorbent material.
- Clean Area: Carefully collect the spilled material and contaminated absorbents and place them in a sealed container for disposal. Clean the spill area with soap and water.
- Dispose of Waste: Dispose of the sealed container with the spill cleanup materials as non-hazardous solid waste, following institutional guidelines.

## Safe Handling and Disposal Workflow

The following diagram illustrates the key decision points and steps for the safe handling and disposal of **DL-Tyrosine-13C9,15N**.

## Workflow for DL-Tyrosine-13C9,15N Handling and Disposal

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Caption: A flowchart illustrating the key stages of handling and disposal for **DL-Tyrosine-13C9,15N**.

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